

Basic chemical and physical properties of N-Acetyl-D-leucine

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	N-Acetyl-D-leucine	
Cat. No.:	B556442	Get Quote

An In-depth Technical Guide on the Core Chemical and Physical Properties of **N-Acetyl-D-leucine**

This technical guide provides a comprehensive overview of the fundamental chemical and physical properties of **N-Acetyl-D-leucine**, tailored for researchers, scientists, and professionals in drug development. This document collates essential data, outlines detailed experimental methodologies, and presents visual representations of key processes.

Chemical and Physical Properties

N-Acetyl-D-leucine is the N-acetylated derivative of the D-enantiomer of the amino acid leucine.[1] It is classified as an N-acetyl-D-amino acid.[1]

Identifiers and Chemical Structure



Identifier	Value	Reference
IUPAC Name	(2R)-2-acetamido-4- methylpentanoic acid	[2][3]
CAS Number	19764-30-8	[2]
Molecular Formula	C8H15NO3	
Molecular Weight	173.21 g/mol	-
Canonical SMILES	CC(C)CINVALID-LINK C(O)=O	
InChI Key	WXNXCEHXYPACJF- SSDOTTSWSA-N	_
Synonyms	N-Acetyl-R-Leucine, Ac-D-Leu- OH	-

Physicochemical Properties

Property	- Value	Reference
Appearance	White to off-white crystalline powder	
Melting Point	176-177°C	
Optical Rotation	+24.0 ± 2.0° (c=5 in ethanol)	
Purity	≥98%	-

Solubility

Solvent	Solubility	Reference
DMF	30 mg/mL	
DMSO	30 mg/mL	-
Ethanol	1 mg/mL	-
DMSO:PBS (pH 7.2) (1:4)	0.20 mg/mL	_



Experimental Protocols Synthesis of N-Acetyl-D-leucine

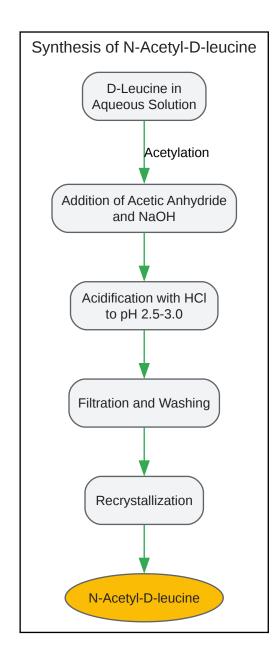
A common laboratory-scale synthesis of **N-Acetyl-D-leucine** involves the acetylation of D-leucine.

Objective: To synthesize **N-Acetyl-D-leucine** from D-leucine.

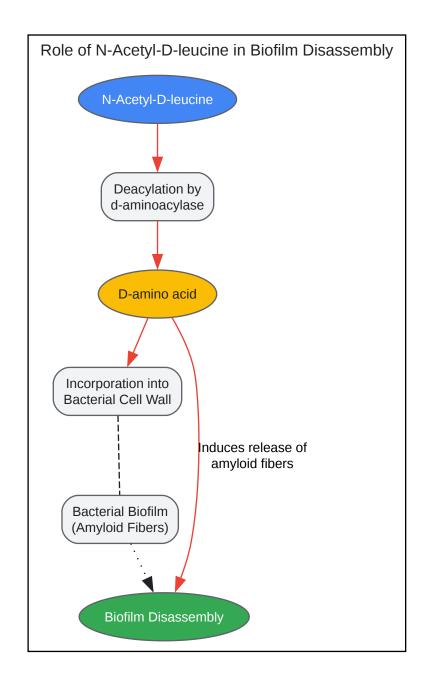
Methodology:

- Reaction Setup: Dissolve D-leucine in deionized water in a four-neck flask equipped with a mechanical stirrer and two dropping funnels.
- Acetylation: Simultaneously and slowly add acetic anhydride and a 20% aqueous sodium hydroxide (NaOH) solution dropwise to the stirred D-leucine solution over a period of 3 to 4 hours. The NaOH is used to maintain an alkaline pH, which facilitates the reaction.
- Monitoring: The reaction progress can be monitored by thin-layer chromatography (TLC).
- Acidification: After the reaction is complete, acidify the mixture to a pH of 2.5-3.0 with hydrochloric acid (HCl) to precipitate the N-Acetyl-D-leucine.
- Isolation and Purification: Collect the precipitate by filtration, wash it with cold water, and dry
 it. Further purification can be achieved by recrystallization from a suitable solvent system,
 such as ethanol/water.









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References



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- 2. N-Acetyl-D-Leucine LKT Labs [lktlabs.com]
- 3. H27046.06 [thermofisher.com]
- To cite this document: BenchChem. [Basic chemical and physical properties of N-Acetyl-D-leucine]. BenchChem, [2025]. [Online PDF]. Available at:
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